

Application Notes and Protocols for the Preparation of CPI-4203 Stock Solution

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Compound of Interest

Compound Name: CPI-4203

Cat. No.: B606797

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These application notes provide a detailed protocol for the preparation, storage, and handling of stock solutions of **CPI-4203**, a potent KDM5A inhibitor. Adherence to these guidelines is crucial for ensuring the stability, and consistent performance of the compound in downstream applications.

Chemical Properties of CPI-4203

A summary of the key chemical properties of **CPI-4203** is presented in the table below. This information is essential for accurate preparation of stock solutions.

Property	Value	References
Molecular Weight	278.31 g/mol	[1] [2] [3]
Formula	C ₁₆ H ₁₄ N ₄ O	[1] [2] [3] [4]
CAS Number	1628214-07-2	[2] [3] [5]
Purity	≥99.0%	[2] [3]
Form	Solid Powder	[2]
Solubility	Soluble in DMSO	[1] [3] [5]
IC ₅₀	250 nM (for KDM5A)	[1] [2] [4]

Experimental Protocol: Preparation of a 10 mM CPI-4203 Stock Solution

This protocol outlines the steps for preparing a 10 mM stock solution of **CPI-4203** in Dimethyl Sulfoxide (DMSO).

Materials:

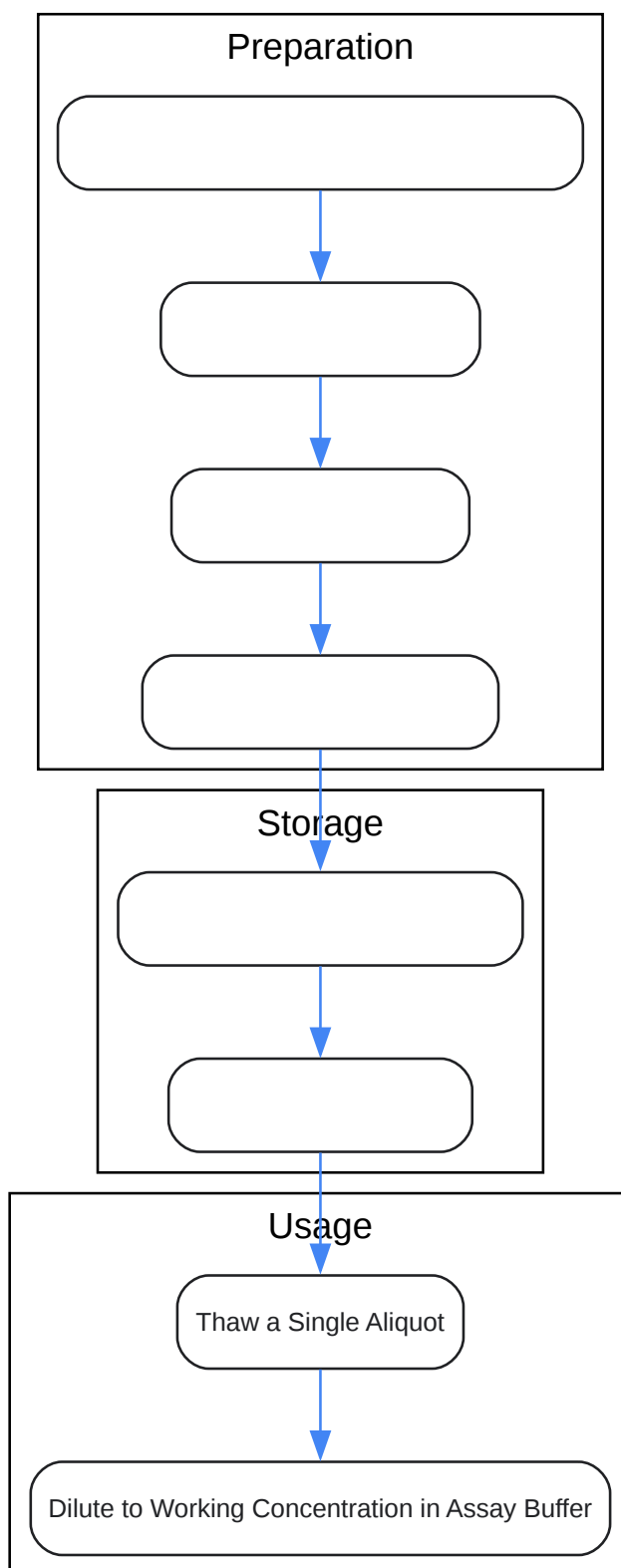
- **CPI-4203** powder
- Anhydrous/molecular sieve-dried Dimethyl Sulfoxide (DMSO)
- Microcentrifuge tubes or amber glass vials
- Calibrated analytical balance
- Pipettes and sterile, filtered pipette tips
- Vortex mixer
- Optional: Sonicator or water bath

Procedure:

- **Acclimatization:** Before opening, allow the vial of **CPI-4203** powder to equilibrate to room temperature for at least 15-20 minutes. This prevents the condensation of moisture, which can affect the compound's stability and solubility.
- **Weighing:** Tare a clean, dry microcentrifuge tube or vial on a calibrated analytical balance. Carefully weigh the desired amount of **CPI-4203** powder. For example, to prepare 1 mL of a 10 mM stock solution, weigh out 2.78 mg of **CPI-4203**.
- **Solvent Addition:** Add the appropriate volume of anhydrous DMSO to the vial containing the **CPI-4203** powder. To continue the example, add 1 mL of DMSO to the 2.78 mg of **CPI-4203**. It is recommended to use newly opened DMSO as it is hygroscopic, and absorbed water can impact solubility^[1].

- **Dissolution:** Securely cap the vial and vortex thoroughly until the powder is completely dissolved. If the compound does not readily dissolve, brief sonication or warming in a water bath (not exceeding 40°C) may be necessary to facilitate dissolution[1]. Visually inspect the solution to ensure there are no visible particulates.
- **Aliquoting:** To avoid repeated freeze-thaw cycles that can lead to degradation of the compound, it is highly recommended to aliquot the stock solution into smaller, single-use volumes in sterile microcentrifuge tubes[1].
- **Storage:** Store the aliquoted stock solutions at -20°C for short-term storage (up to 1 month) or at -80°C for long-term storage (up to 6 months)[1]. Clearly label all aliquots with the compound name, concentration, date of preparation, and solvent.

Workflow for **CPI-4203** Stock Solution Preparation



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Caption: Workflow for the preparation, storage, and use of **CPI-4203** stock solution.

Calculations for Stock Solution Preparation

The following table provides the mass of **CPI-4203** required to prepare various volumes of different stock solution concentrations.

Desired Concentration (mM)	Volume of DMSO	Mass of CPI-4203 (mg)
1	1 mL	0.278
5	1 mL	1.39
10	1 mL	2.78
25	1 mL	6.95
1	5 mL	1.39
5	5 mL	6.95
10	5 mL	13.9
25	5 mL	34.75

Note: The maximum solubility of **CPI-4203** in DMSO is approximately 25 mg/mL (89.83 mM)[1]. Do not attempt to prepare stock solutions at concentrations exceeding this limit.

Safety Precautions

- **CPI-4203** is intended for research use only.
- Wear appropriate personal protective equipment (PPE), including a lab coat, safety glasses, and gloves, when handling this compound.
- Handle the powder in a well-ventilated area or a chemical fume hood to avoid inhalation.
- Consult the Safety Data Sheet (SDS) for comprehensive safety information.

By following these application notes and protocols, researchers can ensure the accurate and reliable preparation of **CPI-4203** stock solutions for their experimental needs.

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